

Navigating the Safety Landscape of Dibutyl Itaconate: An In-depth Technical Guide

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Compound of Interest				
Compound Name:	Dibutyl itaconate			
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutyl itaconate (DBI) is an unsaturated diester of itaconic acid that is gaining prominence in various industrial applications, including the synthesis of polymers, resins, and plasticizers.[1] [2] As its use becomes more widespread in research and development, a thorough understanding of its health and safety profile is paramount for professionals handling this chemical. This technical guide provides a comprehensive overview of the known health and safety considerations for **dibutyl itaconate**, compiled from available safety data sheets, toxicological databases, and information on structurally related compounds. Due to a notable lack of extensive toxicological studies specifically on **dibutyl itaconate**, this guide also incorporates information on standardized testing protocols and the toxicology of similar chemical structures to offer a broader perspective on potential hazards.

Physicochemical Properties of Dibutyl Itaconate

A clear understanding of the physicochemical properties of a substance is the foundation of a robust safety assessment. These properties influence its behavior in the environment and within biological systems.



Property	Value	Reference
Chemical Formula	C13H22O4	[3]
Molecular Weight	242.31 g/mol	[4]
CAS Number	2155-60-4	[3]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	284 °C (literature)	[4]
Density	0.985 g/mL at 25 °C (literature)	[4]
Flash Point	>110 °C (>230 °F)	[1]
Refractive Index	n20/D 1.444 (literature)	[4]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.	[2]

Hazard Identification and Classification

Based on aggregated data from multiple sources, **dibutyl itaconate** is not consistently classified as a hazardous substance.[5] However, a minority of notifications to the ECHA C&L Inventory have associated it with the following hazards:

- H319: Causes serious eye irritation.
- H413: May cause long lasting harmful effects to aquatic life.[5]

It is important to note that the majority of suppliers do not classify the substance as hazardous. [5] This discrepancy highlights the need for more definitive toxicological testing. Many safety data sheets explicitly state that the toxicological properties of **dibutyl itaconate** have not been thoroughly investigated.

Toxicological Data

Direct and quantitative toxicological data for **dibutyl itaconate** is scarce in publicly available literature. The following table summarizes the available information.



Endpoint	Result	Species	Reference
Acute Oral Toxicity	No data available	-	
Acute Dermal Toxicity	No data available	-	_
Skin Corrosion/Irritation	No data available	-	_
Serious Eye Damage/Irritation	Potential for serious eye irritation (GHS H319 in some classifications)	-	[5]
Respiratory or Skin Sensitization	No data available	-	
Germ Cell Mutagenicity	No data available	-	_
Carcinogenicity	No data available	-	-
Reproductive Toxicity	No data available	-	_
Specific Target Organ Toxicity (Single Exposure)	No data available	-	
Specific Target Organ Toxicity (Repeated Exposure)	No data available	-	_
Aspiration Hazard	No data available	-	_

Insights from Structurally Similar Compounds

In the absence of specific data for **dibutyl itaconate**, examining the toxicology of structurally related compounds can provide valuable insights into potential hazards.

 Itaconic Acid (Parent Compound): The parent dicarboxylic acid, itaconic acid, has a reported oral LD50 of 2969 mg/kg in rats, indicating moderate acute toxicity. It is also listed as causing serious eye damage.



- Dibutyl Phthalate (DBP): DBP, another dibutyl diester, has been extensively studied and is
 recognized as a reproductive and developmental toxicant in animal models.[6] Effects
 observed include reduced fertility, atrophic changes in male gonads, and skeletal
 malformations in fetuses. While these findings are for a different chemical, they underscore
 the potential for reproductive toxicity in this class of compounds.
- Dibutyl Adipate: This diester has been found to be not toxic in acute oral or dermal animal studies and is not a skin sensitizer. However, at high doses administered via intraperitoneal injection, an increase in fetal gross abnormalities was observed in rats.

Handling and Safety Precautions

Given the limited toxicological data, a cautious approach is warranted when handling **dibutyl itaconate**. The following recommendations are based on general principles of laboratory safety and information from various safety data sheets.

Engineering Controls

- Work in a well-ventilated area. Use of a chemical fume hood is recommended, especially when heating the substance or creating aerosols.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.

Hygiene Measures

- · Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.



Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency ProceduresFirst Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: A water jet may scatter the material and spread the fire.
- Specific Hazards: Hazardous decomposition products may include carbon monoxide and carbon dioxide.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent entry into drains and waterways.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.



Experimental Protocols for Toxicological Assessment

For a comprehensive safety assessment of **dibutyl itaconate**, a battery of toxicological tests would be necessary. The following are standardized protocols from the Organisation for Economic Co-operation and Development (OECD) that are widely accepted for regulatory purposes.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is used to estimate the acute oral toxicity of a substance.[7][8]

- Principle: A stepwise procedure is used with a limited number of animals (typically rats) per step. The outcome of each step determines the dose for the next step. The method aims to classify the substance into a GHS category based on the observed mortality.
- Procedure:
 - Animals are fasted prior to dosing.
 - The substance is administered orally by gavage.
 - A starting dose of 300 mg/kg is typically used.
 - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
 - Depending on the outcome (mortality or no mortality), the dose is increased or decreased for the next group of animals.
- Endpoint: The test allows for the classification of the substance into one of the GHS acute toxicity categories.

Acute Dermal Toxicity (OECD Guideline 402)

This guideline describes a procedure for assessing the acute toxic effects of a substance applied to the skin.[9][10][11][12][13]



- Principle: The substance is applied to a shaved area of the skin of the test animal (typically rats or rabbits) for a 24-hour period.[9]
- Procedure:
 - A limit test at 2000 mg/kg body weight is often performed first.
 - The test substance is held in contact with the skin with a porous gauze dressing.
 - Animals are observed for signs of toxicity and mortality for 14 days.
- Endpoint: The LD50 (the dose estimated to cause mortality in 50% of the animals) can be determined, and the substance is classified according to GHS criteria.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.[14][15][16] [17][18]

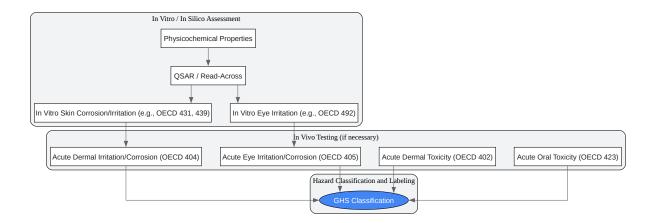
- Principle: The substance is applied to a small area of the skin of a single animal (typically an albino rabbit) for a defined period.
- Procedure:
 - A 0.5 mL (liquid) or 0.5 g (solid) dose is applied to a 6 cm² area of shaved skin.
 - The exposure duration is typically 4 hours.
 - Skin reactions (erythema and edema) are scored at 1, 24, 48, and 72 hours after patch removal.
- Endpoint: The substance is classified as corrosive, irritant, or non-irritant based on the severity and reversibility of the skin reactions.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This guideline is used to assess the potential of a substance to cause eye irritation or damage. [19][20][21][22][23]



- Principle: The test substance is instilled into the conjunctival sac of one eye of an animal (typically an albino rabbit). The untreated eye serves as a control.[20]
- Procedure:
 - A single dose (0.1 mL of liquid or 0.1 g of solid) is applied.
 - The eyes are examined and scored for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after instillation.
- Endpoint: The substance is classified based on the severity and reversibility of the ocular lesions.



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A tiered testing strategy for assessing chemical toxicity.

Potential Signaling and Metabolic Pathways

While no specific studies have elucidated the metabolic fate of **dibutyl itaconate** in mammals, a plausible pathway can be proposed based on the known metabolism of diesters and itaconic acid.

Proposed Metabolic Pathway

It is anticipated that **dibutyl itaconate** undergoes hydrolysis by carboxylesterases, which are abundant in the liver and other tissues, to form monobutyl itaconate and butanol.[3][24] Further hydrolysis would yield itaconic acid and another molecule of butanol.

Itaconic acid can then enter endogenous metabolic pathways. It is a known product of the tricarboxylic acid (TCA) cycle in activated macrophages.[25][26][27][28][29] Itaconic acid can be converted to itaconyl-CoA, which can then be further metabolized. The released butanol would be oxidized to butyraldehyde and then to butyric acid, which can enter fatty acid metabolism.



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Proposed metabolic pathway for **dibutyl itaconate**.

Conclusion

Dibutyl itaconate is a chemical with a growing range of applications. While it is generally considered to have low toxicity, there is a significant lack of comprehensive toxicological data. The potential for eye irritation has been noted in some classifications. In the absence of specific data, a cautious approach to handling is essential, utilizing appropriate engineering



controls and personal protective equipment. Further research following standardized protocols, such as those outlined by the OECD, is necessary to fully characterize the health and safety profile of **dibutyl itaconate**. Professionals in research and drug development should remain vigilant and consult updated safety information as it becomes available.

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References

- 1. biosyn.alfa-chemistry.com [biosyn.alfa-chemistry.com]
- 2. CAS 2155-60-4: dibutyl itaconate | CymitQuimica [cymitquimica.com]
- 3. The role of human carboxylesterases in drug metabolism: have we overlooked their importance? PMC [pmc.ncbi.nlm.nih.gov]
- 4. DIBUTYL ITACONATE | 2155-60-4 [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. Biochemical studies on phthalic esters. III. Metabolism of dibutyl phthalate (DBP) in animals PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. oecd.org [oecd.org]
- 8. oecd.org [oecd.org]
- 9. OECD 402: Acute Dermal Toxicity Analytice [analytice.com]
- 10. Biometrical evaluation of the performance of the revised OECD Test Guideline 402 for assessing acute dermal toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. catalog.labcorp.com [catalog.labcorp.com]
- 12. oecd.org [oecd.org]
- 13. oecd.org [oecd.org]
- 14. episkin.com [episkin.com]
- 15. oecd.org [oecd.org]
- 16. oecd.org [oecd.org]



- 17. nucro-technics.com [nucro-technics.com]
- 18. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 19. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 20. OECD 405: Eye Irritation Analysis Analytice [analytice.com]
- 21. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 22. oecd.org [oecd.org]
- 23. flashpointsrl.com [flashpointsrl.com]
- 24. Human carboxylesterases: a comprehensive review PMC [pmc.ncbi.nlm.nih.gov]
- 25. Itaconic acid Wikipedia [en.wikipedia.org]
- 26. Itaconic Acid: A Regulator of Immune Responses and Inflammatory Metabolism PMC [pmc.ncbi.nlm.nih.gov]
- 27. Itaconic acid mediates crosstalk between macrophage metabolism and peritoneal tumors
 PMC [pmc.ncbi.nlm.nih.gov]
- 28. Itaconic acid from immune defense to a target in chronic disease biocrates life sciences gmbh [biocrates.com]
- 29. researchgate.net [researchgate.net]
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